

Olfactory Threshold of 2,5-Dimethylpyrazine in Water: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethylpyrazine

Cat. No.: B089654

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This guide provides an in-depth analysis of the olfactory threshold of **2,5-dimethylpyrazine** in water, tailored for researchers, scientists, and professionals in drug development. It covers quantitative data, detailed experimental methodologies, and the underlying biochemical signaling pathways.

Data Presentation: Quantitative Olfactory Threshold

The olfactory threshold of a compound is the minimum concentration that can be detected by the human sense of smell. For **2,5-dimethylpyrazine** in water, reported values exhibit some variability, which is common in sensory science due to differences in experimental methodologies and panelist sensitivity. The table below summarizes the available quantitative data.

Compound	Chemical Formula	CAS Number	Odor Description	Olfactory Threshold in Water (ppb)	Reference
2,5-Dimethylpyrazine	C ₆ H ₈ N ₂	123-32-0	Chocolate, roasted nuts, earthy	800	[1]
2,5-Dimethylpyrazine	C ₆ H ₈ N ₂	123-32-0	Potato flavor	1,000 (1 ppm)	
2,5-Dimethylpyrazine	C ₆ H ₈ N ₂	123-32-0	Caramel, nutty, roasted	35,000 (35 ppm)	[2]

ppb: parts per billion

Experimental Protocols for Olfactory Threshold Determination

The determination of olfactory thresholds is a critical aspect of sensory analysis. The methodologies employed can be broadly categorized into sensory evaluation by human panelists and instrumental analysis.

Sensory Evaluation: The 3-Alternative Forced-Choice (3-AFC) Method

A widely accepted and robust method for determining detection thresholds is the 3-Alternative Forced-Choice (3-AFC) test, often performed in accordance with standards such as ASTM E679.[\[3\]](#)[\[4\]](#)[\[5\]](#)

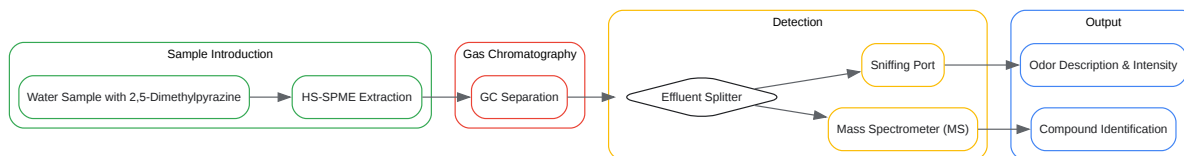
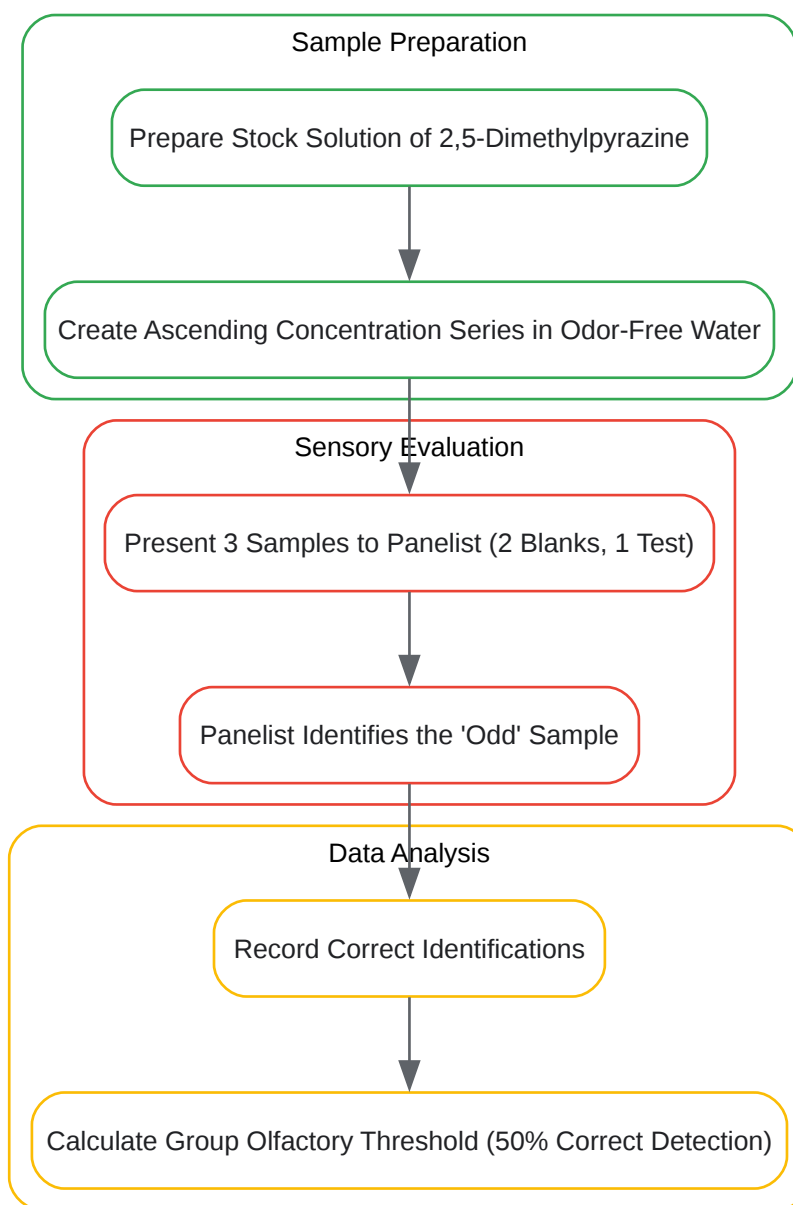
Objective: To determine the lowest concentration of **2,5-dimethylpyrazine** in water that is detectably different from a blank sample.

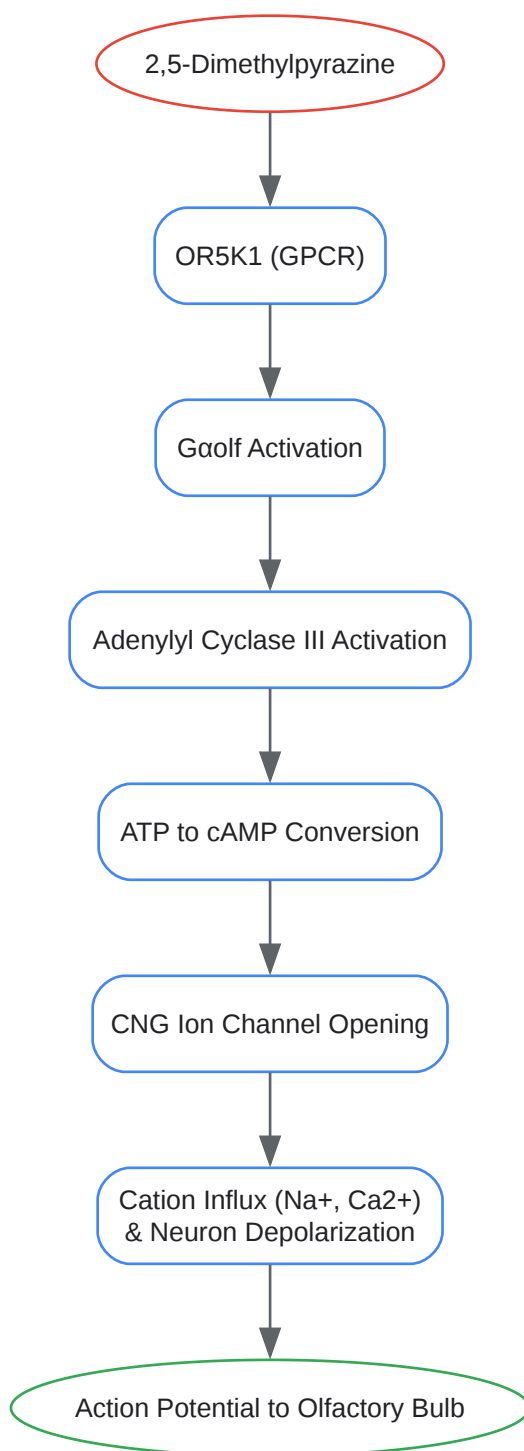
Materials:

- **2,5-Dimethylpyrazine** (high purity)
- Odor-free, purified water
- Glass sniffing flasks with airtight lids
- Precision micropipettes
- A panel of trained sensory assessors (typically 15-20 individuals)

Procedure:

- **Stock Solution Preparation:** A concentrated stock solution of **2,5-dimethylpyrazine** is prepared in a suitable solvent (e.g., ethanol) and then diluted in odor-free water to create a primary aqueous stock solution.
- **Ascending Concentration Series:** A series of dilutions is prepared from the primary stock solution, typically in geometric steps (e.g., a factor of 2 or 3).
- **Triangle Test Presentation:** For each concentration level, three samples are presented to each panelist: two are blanks (odor-free water), and one contains the **2,5-dimethylpyrazine** dilution. The order of presentation is randomized.
- **Panelist Task:** Each panelist is instructed to sniff the headspace of each flask and identify the "odd" sample.
- **Data Analysis:** The number of correct identifications at each concentration is recorded. The group threshold is typically defined as the concentration at which 50% of the panelists can correctly identify the odd sample, calculated using statistical methods such as psychometric functions.





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